

Technical Guide: Physicochemical Properties of 2-Methyl-3-butenenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2-Methyl-3-butenenitrile**, a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals. The document outlines its boiling point and density, provides detailed experimental protocols for their determination, and illustrates a key chemical transformation.

Core Physicochemical Data

2-Methyl-3-butenenitrile is a clear, colorless to pale yellow liquid.[1][2] Its key physical properties are summarized below.



Property	Value	Source
Boiling Point	124-125 °C	[1][3][4][5][6]
121-145 °C (Boiling Range)	[3]	
104-105 °C	[7]	
121 °C	[8]	
Density	0.82 g/mL (at 20°C)	[1][4][5][6]
0.813 g/mL (at 20.6°C)	[2]	
0.80 g/mL (Specific Gravity at 25°C)	[3]	
0.805 g/cm³ (at 20°C)	[7]	_
0.811 g/cm ³	[8]	

Experimental Protocols

Accurate determination of boiling point and density is crucial for the handling, reaction setup, and purification of **2-Methyl-3-butenenitrile**. The following are detailed standard laboratory protocols for these measurements.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Capillary tube (sealed at one end)



- Small test tube (fusion tube)
- Heating source (e.g., Bunsen burner or hot plate)
- · Liquid paraffin or other suitable heating oil

Procedure:

- Fill the small test tube with the **2-Methyl-3-butenenitrile** sample to a depth of about 2-3 cm.
- Place the capillary tube, with its sealed end uppermost, into the test tube containing the liquid.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Clamp the thermometer and test tube assembly in the Thiele tube or oil bath, making sure
 the heat-transfer liquid is above the level of the sample but below the opening of the test
 tube.
- Heat the side arm of the Thiele tube or the oil bath gently and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[8] Record this temperature.

Determination of Density (Pycnometer or Graduated Cylinder Method)

This protocol outlines the determination of density by measuring the mass of a known volume of the liquid.



Apparatus:

- Pycnometer (for high accuracy) or a graduated cylinder
- Analytical balance
- Thermometer

Procedure:

- Ensure the pycnometer or graduated cylinder is clean and dry.
- Measure and record the mass of the empty container using an analytical balance.
- Fill the container with a known volume of **2-Methyl-3-butenenitrile**. If using a graduated cylinder, read the volume from the bottom of the meniscus.
- Measure and record the mass of the container with the liquid.
- Measure and record the temperature of the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty container from the mass of the filled container.
- Calculate the density using the formula: Density = Mass / Volume.

Logical Workflow: Isomerization of 2-Methyl-3butenenitrile

2-Methyl-3-butenenitrile can undergo isomerization to form its more thermodynamically stable isomer, 2-methyl-2-butenenitrile. This reaction is of industrial importance and is often catalyzed by a base or a metal complex. The following diagram illustrates this chemical transformation.





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Caption: Isomerization of 2-Methyl-3-butenenitrile.

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